Application Notes and Protocols: Cryo-Electron Microscopy of KCNQ2 in Complex with Ebio2

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Compound of Interest

Compound Name: *Ebio2*

Cat. No.: *B15589116*

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These application notes provide a comprehensive overview and detailed protocols for the structural determination of the human KCNQ2 potassium channel in complex with the activator **Ebio2** using cryogenic-electron microscopy (cryo-EM). The information is derived from the pivotal study by Li et al., slated for publication in Nature Chemical Biology in 2025, which elucidates the molecular basis of KCNQ2 modulation.

Introduction

The voltage-gated potassium channel KCNQ2 is a critical regulator of neuronal excitability, and its dysfunction is linked to neurological disorders such as epilepsy. Small molecule modulators that target KCNQ2 are of significant therapeutic interest. **Ebio2** has been identified as a potent activator of the KCNQ2 channel. Understanding the structural basis of this interaction is paramount for the rational design of novel therapeutics. This document outlines the methodologies for the expression, purification, and cryo-EM structural determination of the KCNQ2-**Ebio2** complex, along with the functional characterization of this interaction.

Quantitative Data Summary

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The following tables summarize the key quantitative data from the cryo-EM and electrophysiological analyses of the KCNQ2-**Ebio2** complex.

Table 1: Cryo-EM Data Collection and Refinement Statistics

Parameter	Value
Data Collection	
Microscope	Titan Krios
Detector	Gatan K3
Magnification	Not specified
Voltage	300 kV
Electron dose	Not specified
Defocus range	Not specified
Data Processing	
Software	Not specified
Initial particle number	Not specified
Final particle number	Not specified
Symmetry	C4
Refinement	
Final Resolution	3.1 Å
PDB ID	9ixy
EMDB ID	EMD-60981

Table 2: Electrophysiological Characterization of **Ebio2** on KCNQ2

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Parameter	Value
Cell Line	CHO cells
Recording Method	Whole-cell patch-clamp
Ebio2 Effect	Potent activator
EC50	Not specified

Experimental Protocols

Protocol 1: Expression and Purification of Human KCNQ2

This protocol details the expression of human KCNQ2 in HEK293S GnTI$^-$ cells using the BacMam system, followed by purification for structural studies.

1. Gene Construct and Baculovirus Production:

- The cDNA of human KCNQ2 (details of the specific construct used are not publicly available) is cloned into a suitable BacMam transfer vector.
- Recombinant bacmid DNA is generated in E. coli DH10Bac cells.
- P1, P2, and P3 generations of high-titer baculovirus are produced in Spodoptera frugiperda (Sf9) insect cells.

2. Mammalian Cell Culture and Transduction:

- HEK293S GnTI$^-$ cells are cultured in suspension to a density of 3.0-3.5 x 10^6 cells/mL.
- The cell culture is transduced with the P3 baculovirus stock.
- Sodium butyrate (10 mM) is added to enhance protein expression.
- Cells are incubated for 48 hours at 37°C with 5% CO_2 before harvesting.

3. Cell Lysis and Membrane Preparation:

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- Harvested cells are lysed, and the membrane fraction is isolated by ultracentrifugation.

4. Solubilization and Affinity Chromatography:

- The membrane-bound KCNQ2 is solubilized using a suitable detergent (e.g., DDM or LMNG).
- The solubilized protein is purified using an affinity chromatography resin (e.g., Strep-Tactin or anti-FLAG M2).

5. Size-Exclusion Chromatography:

- The eluted protein is further purified by size-exclusion chromatography to ensure homogeneity. The quality of the purified protein is assessed by SDS-PAGE and negative-stain EM.

Protocol 2: Cryo-EM Sample Preparation and Data Collection

This protocol describes the preparation of vitrified grids of the KCNQ2-**Ebio2** complex for cryo-EM data acquisition.

1. Complex Formation:

- Purified KCNQ2 protein is incubated with a saturating concentration of **Ebio2**.

2. Grid Preparation:

- A 3 µL aliquot of the KCNQ2-**Ebio2** complex is applied to a glow-discharged cryo-EM grid (e.g., Quantifoil R1.2/1.3).
- The grid is blotted to remove excess liquid, creating a thin film of the sample.
- The grid is plunge-frozen into liquid ethane using a vitrification robot (e.g., Vitrobot Mark IV).

3. Cryo-EM Data Collection:

- Data is collected on a Titan Krios transmission electron microscope operating at 300 kV.

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- Images are recorded on a Gatan K3 direct electron detector.
- Automated data collection software is used to acquire a large dataset of movie micrographs.

Protocol 3: Cryo-EM Image Processing and 3D Reconstruction

This protocol outlines the computational steps to process the raw cryo-EM data and obtain a high-resolution 3D structure.

1. Movie Alignment and CTF Estimation:

- Beam-induced motion in the raw movie frames is corrected.
- The contrast transfer function (CTF) for each micrograph is estimated.

2. Particle Picking and Extraction:

- Individual particle images of the KCNQ2-**Ebio2** complex are selected from the micrographs.
- The selected particles are extracted into a stack for further processing.

3. 2D and 3D Classification:

- 2D classification is performed to remove junk particles and select for high-quality particle images.
- An initial 3D model is generated, and 3D classification is used to separate different conformational states.

4. 3D Refinement and Post-processing:

- The final set of particles is subjected to 3D refinement to achieve a high-resolution map.
- The refined map is post-processed, including sharpening and local resolution estimation.

5. Model Building and Validation:

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- An atomic model of the KCNQ2-**Ebio2** complex is built into the cryo-EM density map.
- The model is refined and validated against the data.

Protocol 4: Whole-Cell Patch-Clamp Electrophysiology

This protocol describes the functional characterization of the effect of **Ebio2** on KCNQ2 channels expressed in CHO cells.[1]

1. Cell Culture and Transfection:

- Chinese Hamster Ovary (CHO) cells are cultured under standard conditions.
- Cells are transiently transfected with a plasmid encoding human KCNQ2.

2. Electrophysiological Recordings:

- Whole-cell patch-clamp recordings are performed 24-48 hours post-transfection.
- The extracellular solution contains (in mM): 140 NaCl, 5 KCl, 2 $CaCl_2$, 1 $MgCl_2$, 10 HEPES, and 10 glucose, adjusted to pH 7.4.
- The intracellular solution contains (in mM): 140 KCl, 1 $MgCl_2$, 10 EGTA, 10 HEPES, and 2 Mg-ATP, adjusted to pH 7.2.

3. Voltage Protocol and Data Acquisition:

- Cells are held at a holding potential of -80 mV.[1]
- KCNQ2 currents are elicited by a series of voltage steps from -90 mV to +60 mV in 10-mV increments.[1]
- The concentration-dependent activation by **Ebio2** is measured at a test potential of +50 mV.[1]
- Currents are recorded before and after the application of various concentrations of **Ebio2** to the bath solution.

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Visualizations

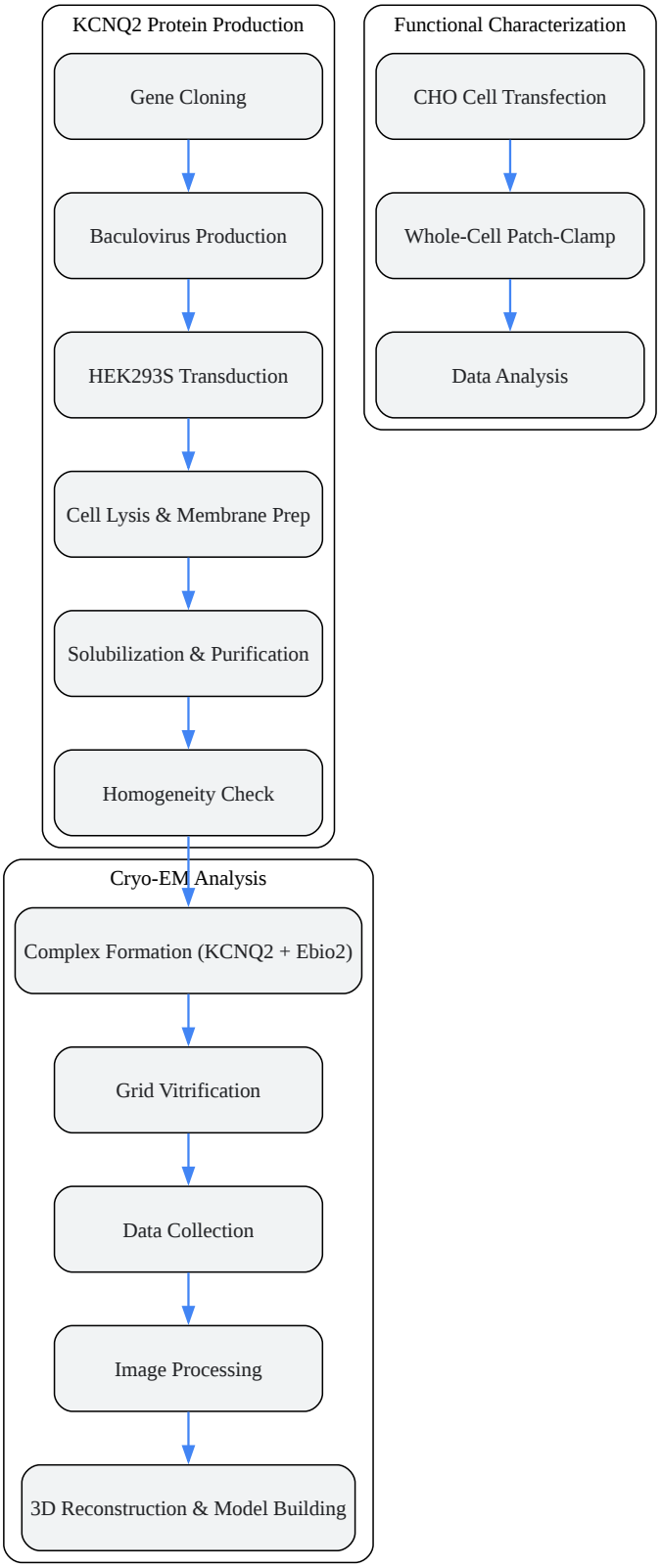

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Figure 1: Overall experimental workflow for the structural and functional analysis of the KCNQ2-**Ebio2** complex.

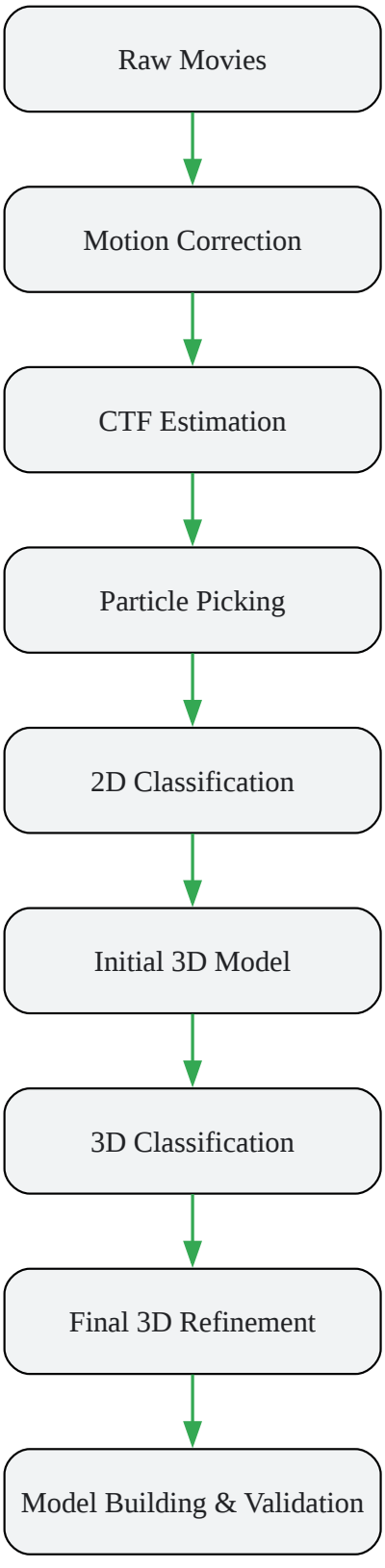

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Figure 2: A schematic representation of the cryo-EM data processing workflow.

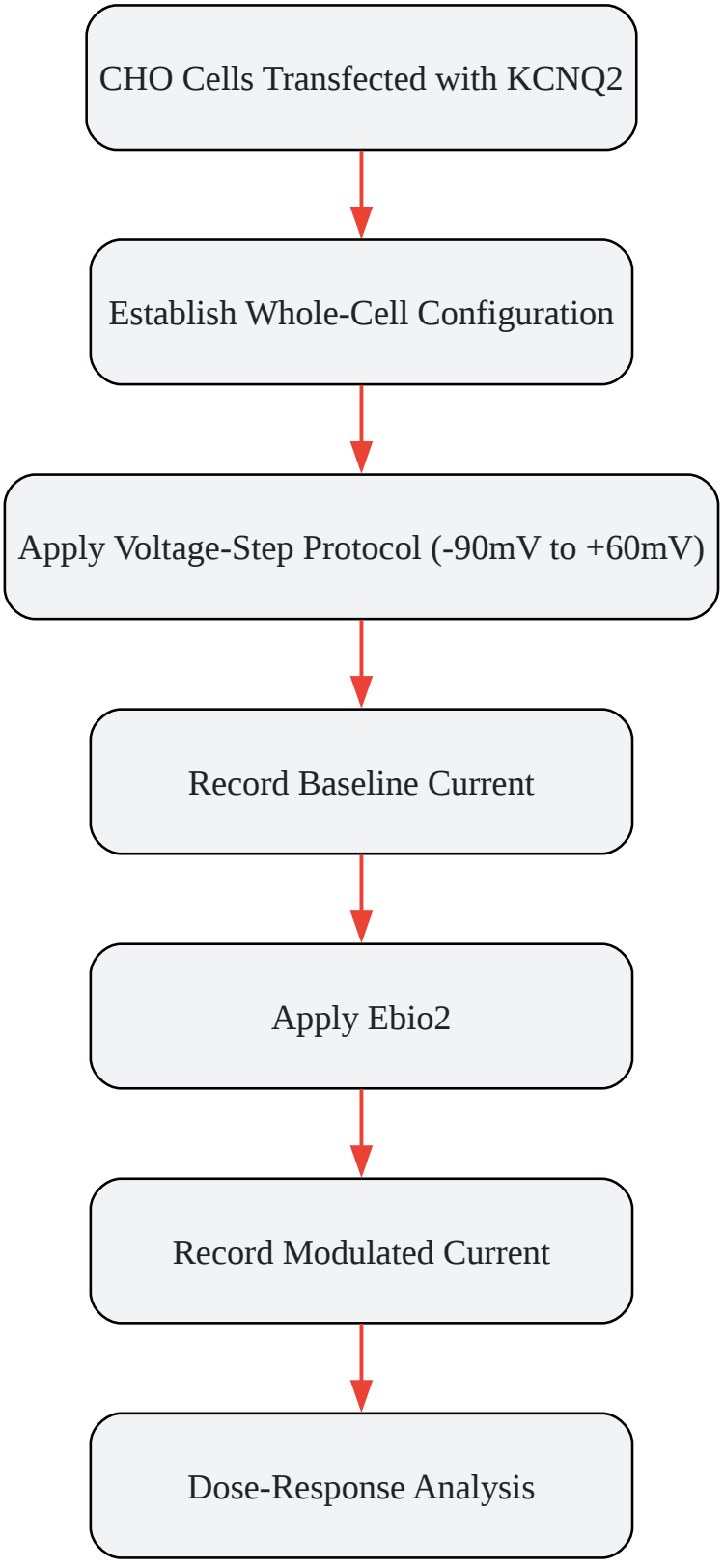

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Figure 3: Step-by-step logical flow of the whole-cell patch-clamp electrophysiology protocol.

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References

- 1. guide.cryosparc.com [guide.cryosparc.com]
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